

In-Depth Technical Guide to 1,1-Dioxo-tetrahydro-thiopyran-4-one

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Compound of Interest

Compound Name: 1,1-Dioxo-tetrahydro-thiopyran-4-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,1-Dioxo-tetrahydro-thiopyran-4-one**, a significant heterocyclic compound in medicinal chemistry and synthetic applications. This document outlines key physicochemical data, details a robust experimental protocol for its synthesis via oxidation, and presents a visual representation of the synthetic workflow.

Core Physical and Chemical Properties

1,1-Dioxo-tetrahydro-thiopyran-4-one, also known as 4-Oxothiane-1,1-dioxide, is a stable, solid organic compound. The introduction of the sulfone group significantly influences its polarity and chemical reactivity compared to its sulfide precursor, tetrahydrothiopyran-4-one.

Data Presentation: Physical Property Summary

The quantitative physical properties of **1,1-Dioxo-tetrahydro-thiopyran-4-one** are summarized in the table below for clear reference and comparison.

Property	Value	Source(s)
CAS Number	17396-35-9	[1]
Molecular Formula	C ₅ H ₈ O ₃ S	[1]
Molecular Weight	148.18 g/mol	[1]
Appearance	White to very pale yellow crystalline powder	
Melting Point	170.0 to 174.0 °C	
Boiling Point	385.2 ± 35.0 °C (Predicted)	
Density	1.352 ± 0.06 g/cm ³ (Predicted)	
λ _{max}	290 nm (in Ethanol)	
InChI Key	XFMQGQAAHOGFQS- UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The most common and reliable method for the preparation of **1,1-Dioxo-tetrahydro-thiopyran-4-one** is the oxidation of its sulfide precursor, tetrahydrothiopyran-4-one.[2][3] A two-step approach, involving the intermediate sulfoxide, can offer greater control and higher yields.[2][4] However, direct oxidation to the sulfone is also feasible and widely practiced.

Experimental Protocol: Direct Oxidation to Sulfone

This protocol details the direct oxidation of tetrahydrothiopyran-4-one to **1,1-Dioxo-tetrahydro-thiopyran-4-one** using meta-chloroperoxybenzoic acid (m-CPBA).[3]

Materials:

- Tetrahydrothiopyran-4-one (1.0 equivalent)
- meta-Chloroperoxybenzoic acid (m-CPBA, ~77%) (2.2 equivalents)
- Dichloromethane (DCM)

- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Standard laboratory glassware
- Magnetic stirrer and stir bar
- Ice bath

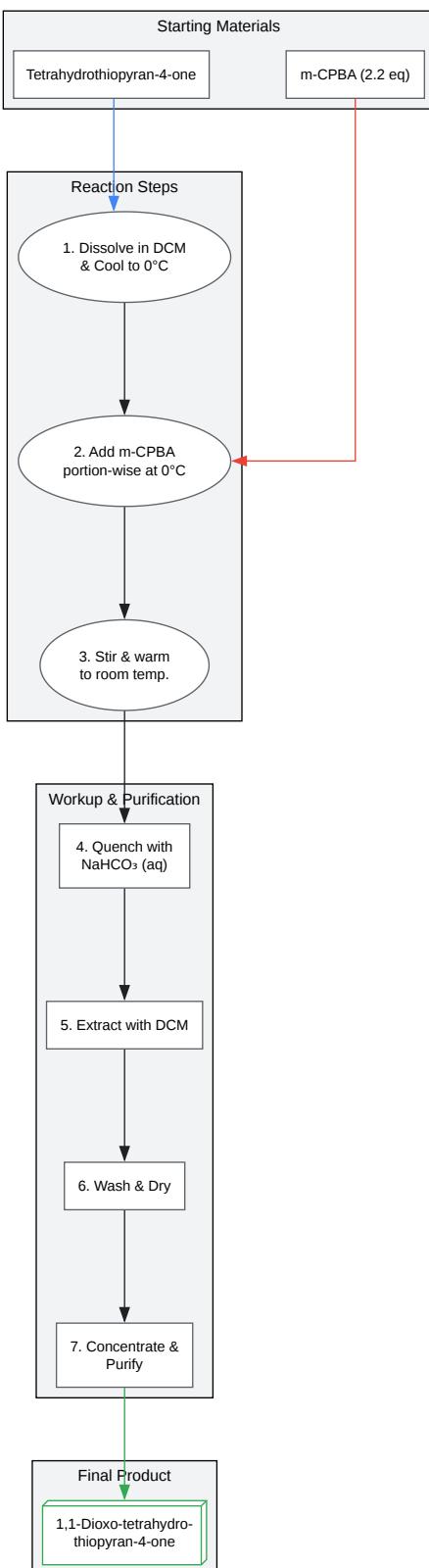
Procedure:

- In a round-bottom flask, dissolve tetrahydrothiopyran-4-one (1.0 eq) in dichloromethane.
- Cool the resulting solution to 0 °C using an ice bath.
- While stirring, add m-CPBA (2.2 eq) portion-wise to the cooled solution. It is crucial to maintain the temperature at or near 0 °C during the addition as the reaction can be exothermic.[2][4]
- Allow the reaction mixture to stir at 0 °C for one hour, then let it warm to room temperature.
- Monitor the reaction's progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and then brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.[2]

- Filter the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.
- The crude **1,1-Dioxo-tetrahydro-thiopyran-4-one** can be further purified by recrystallization or column chromatography.[\[3\]](#)

Mandatory Visualizations

The following diagrams illustrate the logical workflow for the synthesis of the target compound.



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Caption: Workflow for the synthesis of **1,1-Dioxo-tetrahydro-thiopyran-4-one**.

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